

An In-depth Technical Guide to 2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate

CAS No.: 331460-24-3

Cat. No.: B2521199

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This guide provides a comprehensive technical overview of **2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate**, a compound of interest for researchers and professionals in drug development and organic synthesis. Drawing from established chemical principles and data from related compounds, this document will cover its chemical and physical properties, a proposed synthetic pathway, potential applications, and essential safety protocols.

Introduction and Chemical Identity

2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate (PubChem CID: 3966812) is an aromatic ester containing multiple functional groups that suggest a range of potential chemical reactivities and applications.^[1] Structurally, it is comprised of a 2-chloro-5-nitrobenzyl alcohol moiety esterified with 4-nitrobenzoic acid. The presence of nitro groups, a chloro substituent, and an ester linkage makes this molecule a candidate for further synthetic transformations and a potential building block in the development of novel compounds.

While direct experimental data on this specific ester is limited, its properties and potential can be inferred from its constituent parts and related chemical entities. The parent acid, 2-chloro-5-

nitrobenzoic acid, is a known intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.[2][3] Its derivatives have also been investigated for their antibacterial properties.[4] This guide will, therefore, synthesize available data to present a holistic view of **2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate** for research and development purposes.

Chemical and Physical Properties

The fundamental properties of **2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate** have been computed and are available on PubChem.[1] These properties are crucial for understanding the molecule's behavior in various chemical and biological systems.

Data Summary Table: Computed Properties

Property	Value	Source
Molecular Formula	C13H7ClN2O6	[1]
Molecular Weight	322.66 g/mol	[1]
IUPAC Name	(4-nitrophenyl) 2-chloro-5-nitrobenzoate	[1]
SMILES	<chem>C1=CC(=CC=C1[O-])OC(=O)C2=C(C=CC(=C2)[O-])Cl</chem>	[1]
InChIKey	QHOSGKQLPZACDJ-UHFFFAOYSA-N	[1]
XLogP3	3.7	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	7	[1]
Rotatable Bond Count	4	[1]
Topological Polar Surface Area	118 Å²	[1]

Proposed Synthesis and Mechanistic Insights

The synthesis of **2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate** can be achieved through the esterification of 2-chloro-5-nitrobenzyl alcohol with 4-nitrobenzoic acid. A common and efficient method for such a transformation is the Steglich esterification, which utilizes a carbodiimide coupling agent like N,N'-dicyclohexylcarbodiimide (DCC) and a catalyst such as 4-dimethylaminopyridine (DMAP).

Experimental Protocol: Steglich Esterification

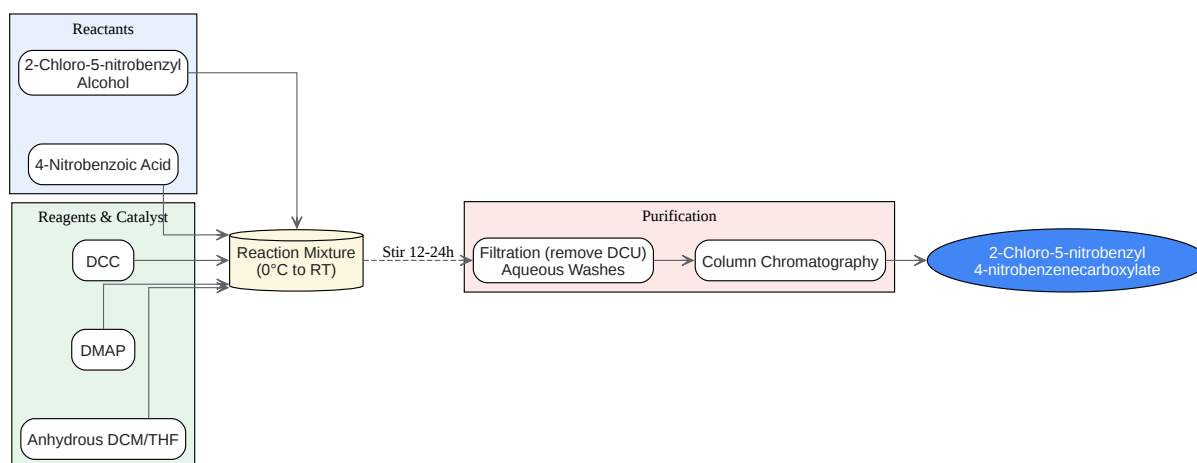
- **Reactant Preparation:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1.0 equivalent of 2-chloro-5-nitrobenzyl alcohol and 1.1 equivalents of 4-nitrobenzoic acid in a suitable anhydrous solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).
- **Catalyst Addition:** Add 0.1 equivalents of DMAP to the solution.
- **Coupling Agent Addition:** Cool the reaction mixture to 0 °C in an ice bath. Slowly add a solution of 1.2 equivalents of DCC in the same anhydrous solvent.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, the dicyclohexylurea (DCU) byproduct will precipitate out of the solution. Filter the reaction mixture to remove the DCU.
- **Purification:** Wash the filtrate sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- **Final Purification:** The crude product can be further purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure **2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate**.

Causality in Experimental Choices:

- **Inert Atmosphere:** Prevents side reactions with atmospheric moisture and oxygen.
- **Anhydrous Solvent:** Water can hydrolyze the activated carboxylic acid intermediate and the DCC, reducing the yield.

- **DMAP as a Catalyst:** DMAP acts as an acyl transfer catalyst, forming a highly reactive N-acylpyridinium salt with the carboxylic acid, which is then readily attacked by the alcohol.
- **DCC as a Coupling Agent:** DCC activates the carboxylic acid by forming an O-acylisourea intermediate, which is susceptible to nucleophilic attack by the alcohol.
- **Purification Steps:** The aqueous washes remove unreacted starting materials, the catalyst, and any acidic or basic impurities. Column chromatography is essential for separating the target compound from any remaining starting materials and non-polar byproducts.

Visualizing the Synthetic Workflow



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Sources

- 1. 4-Nitrophenyl 2-chloro-5-nitrobenzoate | C₁₃H₇ClN₂O₆ | CID 3966812 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. sdichem.com [sdichem.com]
- 4. From Structure to Function: 2-Chloro-5-nitrobenzoic Acid Derivatives as Potential Next-Generation Antibacterials | MDPI [mdpi.com]
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